

# Technical Guide: Physical Properties of N-Boc-N-methylhydrazine

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## Compound of Interest

Compound Name: 1-Boc-1-methylhydrazine

Cat. No.: B125352

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## Introduction

N-Boc-N-methylhydrazine, also known as tert-butyl 1-methylhydrazine-1-carboxylate, is a valuable reagent in organic synthesis, frequently employed in the construction of complex molecules within the pharmaceutical and agrochemical industries. Its protected hydrazine functionality allows for selective transformations, making a thorough understanding of its physical properties essential for its effective handling, reaction optimization, and process scale-up. This technical guide provides a comprehensive overview of the known physical characteristics of N-Boc-N-methylhydrazine, outlines standard experimental protocols for their determination, and presents a logical workflow for property analysis.

## Core Physical Properties

A summary of the key physical properties of N-Boc-N-methylhydrazine is presented in the table below. These values have been compiled from various chemical suppliers and databases. It is important to note that some properties, such as melting point and specific solubility data, are not readily available in the public domain and may require experimental determination.

Property	Value	Reference(s)
Molecular Weight	146.19 g/mol	[1][2]
Chemical Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
CAS Number	21075-83-2	[1][2]
Appearance	Colorless to almost colorless clear liquid	
Density	0.985 g/mL at 25 °C	[2]
Boiling Point	80 °C	
Refractive Index	n <sub>20</sub> /D 1.436	[2]
Flash Point	71.1 °C (160.0 °F)	[2]
Melting Point	Not available (The isomeric 1-N-Boc-2-methylhydrazine is a solid with a melting point of 49-51 °C)	[3]
Solubility	While specific data is limited, Boc-protected hydrazines generally exhibit good solubility in a range of organic solvents. Experimental determination is recommended for specific applications.	

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the safe and effective use of chemical compounds. Below are detailed, generalized experimental protocols for measuring the key physical properties of a liquid compound like N-Boc-N-methylhydrazine.

### Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of N-Boc-N-methylhydrazine

Procedure:

- Fill the small test tube with the liquid sample to a depth of approximately 2-3 cm.
- Place a capillary tube, with its sealed end uppermost, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Clamp the assembly in a Thiele tube or oil bath, making sure the heat-transfer liquid is above the level of the sample in the test tube.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

- For accuracy, repeat the measurement at least twice and calculate the average.

## Determination of Density (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a small glass flask with a ground-glass stopper having a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Sample of N-Boc-N-methylhydrazine
- Distilled water

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it empty ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it filled with water ( $m_2$ ).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with the sample liquid (N-Boc-N-methylhydrazine) and allow it to equilibrate in the constant temperature water bath.
- Dry the exterior and weigh the pycnometer filled with the sample ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) can be calculated using the following formula, where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

## Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the extent to which light is bent when it passes through the liquid.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Sample of N-Boc-N-methylhydrazine
- Lens tissue and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- Turn on the refractometer and the circulating water bath to bring the prisms to the desired temperature (e.g., 20 °C).
- Clean the surfaces of the prisms using a soft lens tissue and a volatile solvent.
- Using a dropper, apply a few drops of the sample onto the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus.
- Rotate the prism assembly until the dividing line is centered on the crosshairs.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

## Qualitative Solubility Assessment

Objective: To determine the solubility of the compound in various solvents.

#### Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Sample of N-Boc-N-methylhydrazine
- A selection of solvents (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane)

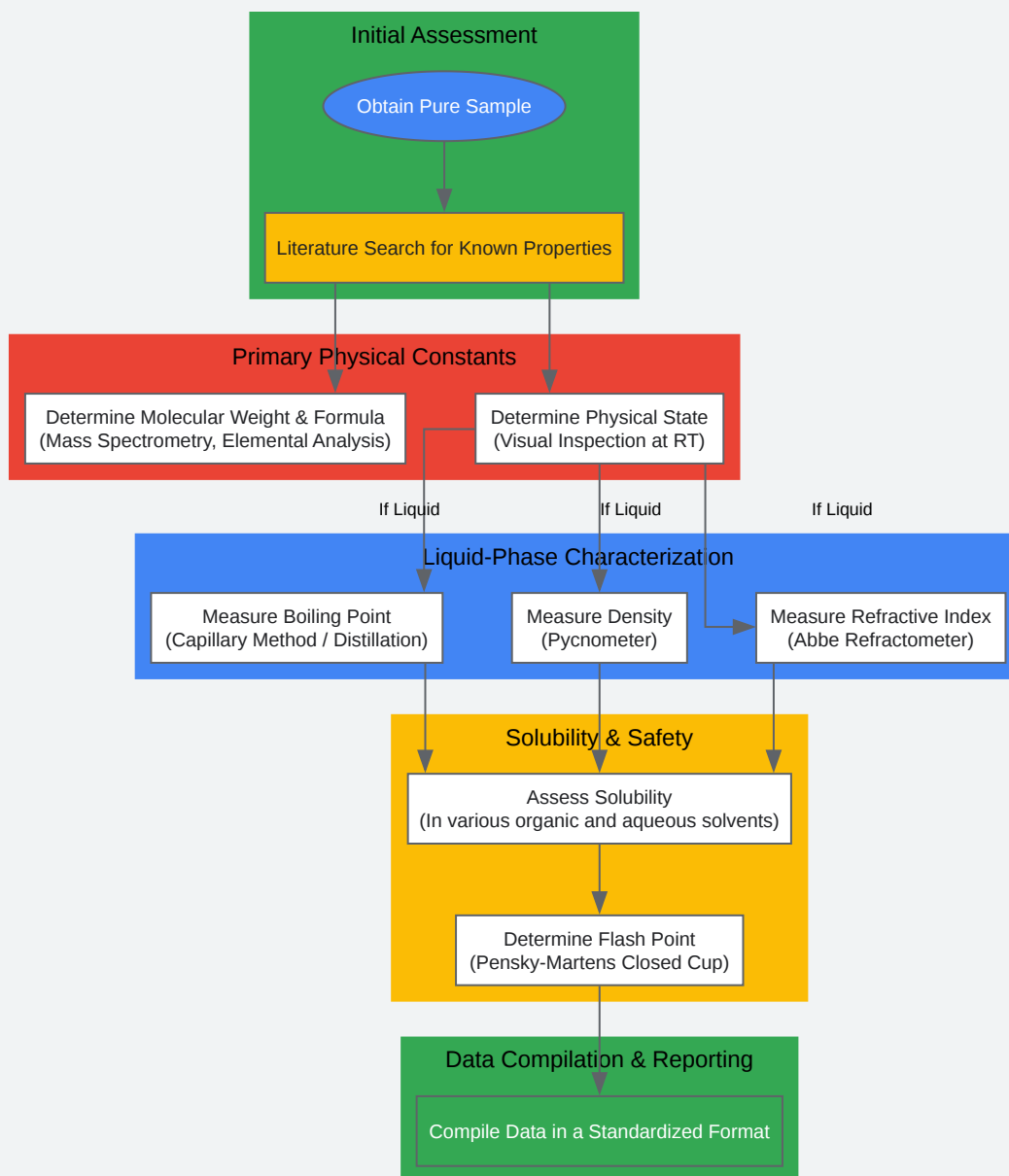
#### Procedure:

- Add approximately 0.1 mL of N-Boc-N-methylhydrazine to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously for about one minute using a vortex mixer or by stirring.
- Observe the mixture. If the liquid forms a single, clear phase, it is considered soluble. If two distinct layers are present or the mixture is cloudy, it is considered insoluble or partially soluble.
- Repeat the test for each of the selected solvents.
- For a more quantitative assessment, known masses of the solute can be added to a known volume of solvent until saturation is reached.

## Logical Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the comprehensive analysis of the physical properties of a chemical compound like N-Boc-N-methylhydrazine.

## Workflow for Physical Property Determination of a Chemical Compound

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